

A Technical Guide to the Shelf Life and Properties of Apiezon L Grease

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Apiezon L grease, focusing on its shelf life after opening, key physical and chemical properties, and the experimental protocols for their evaluation. This document is intended to serve as a valuable resource for professionals in research, scientific, and drug development fields where high-vacuum applications are critical.

Shelf Life of Apiezon L Grease

Apiezon L is a hydrocarbon-based, silicone and halogen-free ultra-high vacuum grease renowned for its extremely low vapor pressure.^{[1][2][3][4][5][6]} Understanding its shelf life is crucial for maintaining the integrity of high-vacuum systems.

Unopened Containers: The manufacturer, M&I Materials, specifies a shelf life of ten years from the date of manufacture for Apiezon L grease in its original, unopened packaging when stored at ambient temperatures (10 to 30°C).^[7]

Opened Containers: Once the packaging is opened, a definitive shelf life cannot be provided by the manufacturer.^[1] This is primarily due to Apiezon L grease's inherent "gettering" properties, which means it readily absorbs airborne vapors, particularly water and hydrocarbons.^[1] This absorption can compromise the grease's excellent vapor pressure characteristics.^[1] However, with proper handling, a long service life can be expected.^[1] To maximize the life of opened Apiezon L grease, it is imperative to recap the tube immediately after use and store it in an

environment free from volatile substances.[1][8] Apart from the absorption of volatiles, the grease is chemically stable, and other significant changes to its properties are not anticipated over the long term.[1]

Quantitative Data on Apiezon L Grease Properties

The following tables summarize the key quantitative properties of fresh Apiezon L grease. These values are critical for assessing its suitability for specific applications and for monitoring any changes over time after the container has been opened.

Table 1: Vapor Pressure and Outgassing Characteristics

Property	Value	Test Method
Vapor Pressure @ 20°C	7×10^{-11} Torr	-
Total Mass Loss (TML)	<1.0%	ASTM E595
Collected Volatile Condensable Materials (CVCM)	<0.1%	ASTM E595

Data sourced from multiple technical data sheets.[4][9][10]

Table 2: Physical and Mechanical Properties

Property	Value	Test Method
Dropping Point	42 to 52°C	ASTM D566
Typical Working Temperature Range	10 to 30°C	-
Relative Density @ 20°C	0.896	-
Lubricity (4 Ball Test)	150 kg	ASTM D2596

Data sourced from multiple technical data sheets.[4][9][10]

Table 3: Thermal and Electrical Properties

Property	Value
Viscosity of Molten Grease @ 50°C	766 cSt
Viscosity of Molten Grease @ 100°C	62.3 cSt
Coefficient of Expansion per °C (20-30°C)	0.00076
Thermal Conductivity @ 20°C	0.194 W/m°C
Volume Resistivity	1.2 x 10 ¹⁶ Ω cm
Permittivity	2.3
Loss Tangent	<0.0001
Surface Breakdown at Flash Over	24 kV
Electrical Strength	730 V/mil

Data sourced from multiple technical data sheets.[\[4\]](#)[\[9\]](#)[\[11\]](#)

Experimental Protocols for Property Evaluation

To ensure the continued performance of Apiezon L grease, particularly after its container has been opened, periodic testing of its key properties may be necessary. The following are detailed methodologies for the key experiments cited.

Outgassing Characteristics (ASTM E595-15)

This test method is a screening technique to determine the total mass loss (TML) and collected volatile condensable materials (CVCM) from a material when exposed to a vacuum environment.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Experimental Workflow:

ASTM E595 Experimental Workflow

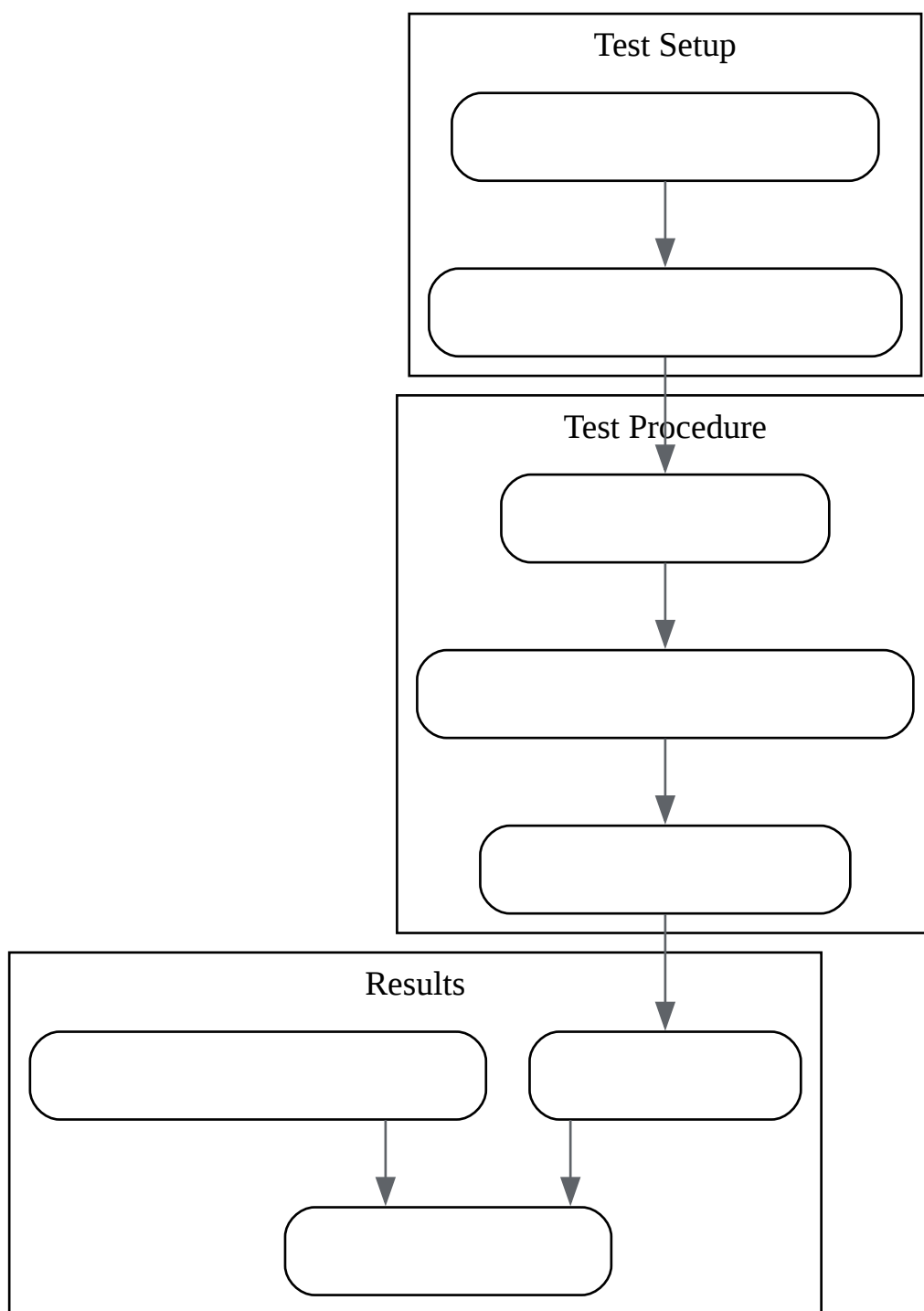
Methodology:

- Sample Conditioning: The Apiezon L grease sample is conditioned at 23°C and 50% relative humidity for 24 hours.[16]
- Initial Mass Measurement: The initial mass of the conditioned sample is accurately measured.[12]
- Vacuum Exposure: The sample is placed in a vacuum chamber which is then evacuated to a pressure of less than 7×10^{-3} Pa. The sample is heated to 125°C for 24 hours.[14][15]
- Volatile Condensation: During the heating phase, any outgassed volatile materials are condensed on a collector plate maintained at 25°C.[14]
- Final Mass Measurement: After 24 hours, the apparatus is cooled, and the chamber is vented with a dry, inert gas. The final mass of the sample and the mass of the collector plate are measured.[16]
- Calculation:
 - TML (%) is calculated as the percentage of the initial sample mass that was lost during the test.
 - CVCM (%) is calculated as the percentage of the initial sample mass that condensed on the collector plate.

Lubricity - Extreme Pressure Properties (ASTM D2596-10)

This test method determines the load-carrying properties of lubricating greases using the Four-Ball Extreme-Pressure (EP) Tester.[17][18][19][20] It provides a measure of the grease's ability to prevent wear under high loads.

Experimental Workflow:



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ASTM D2596 Experimental Workflow

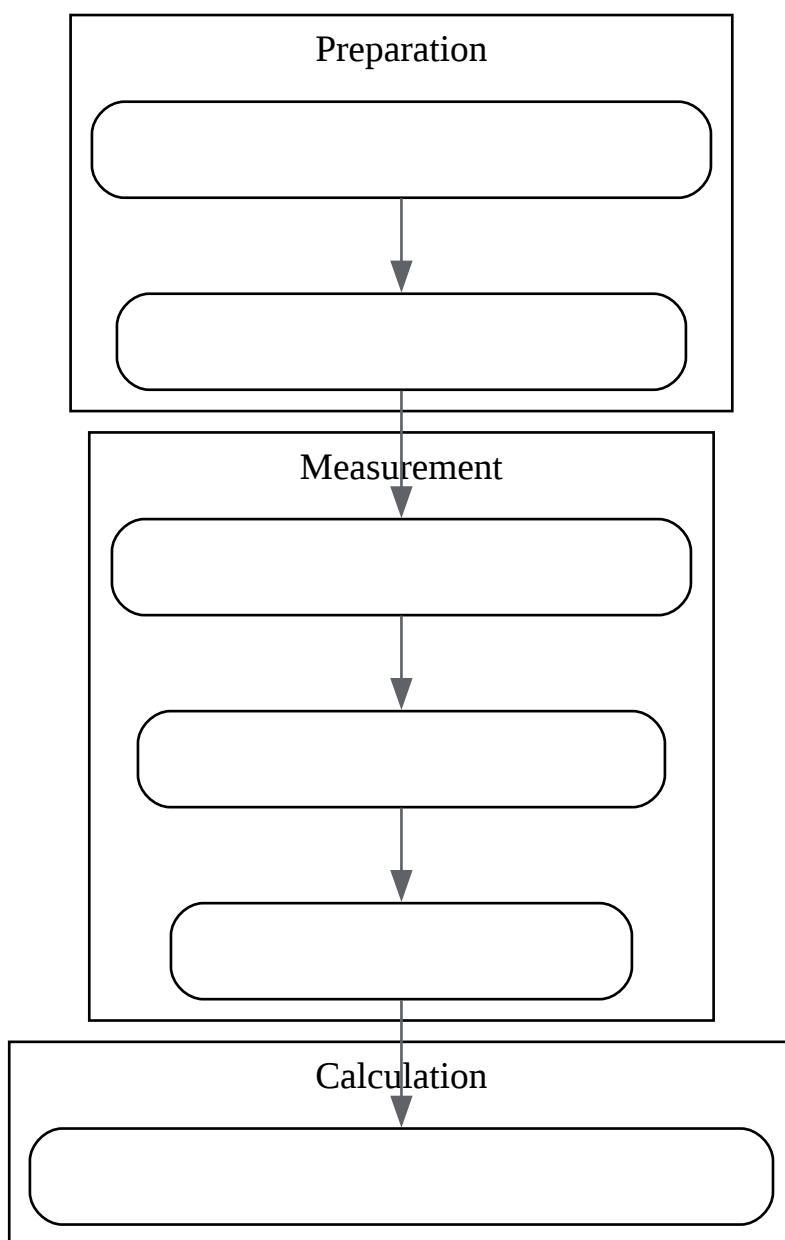
Methodology:

- **Apparatus Setup:** The Four-Ball EP Tester is assembled with one steel ball positioned to rotate against three stationary steel balls held in a cup.[\[19\]](#)
- **Sample Application:** The test cup is filled with Apiezon L grease, ensuring the stationary balls are completely covered.
- **Test Execution:** The top ball is rotated at a speed of 1770 ± 60 rpm. A series of 10-second tests are conducted with incrementally increasing loads until the balls weld together.[\[20\]](#)
- **Data Collection:** The load at which welding occurs is recorded as the Weld Point. After each run at loads below the weld point, the wear scars on the three stationary balls are measured.
- **Calculation:** The Load-Wear Index (LWI) is calculated based on the wear scar diameters and the applied loads.

Kinematic Viscosity (ASTM D445-17)

This method determines the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.[\[2\]](#)[\[5\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#) For Apiezon L grease, this test would be performed on the molten grease at a specified temperature.

Experimental Workflow:



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ASTM D445 Experimental Workflow

Methodology:

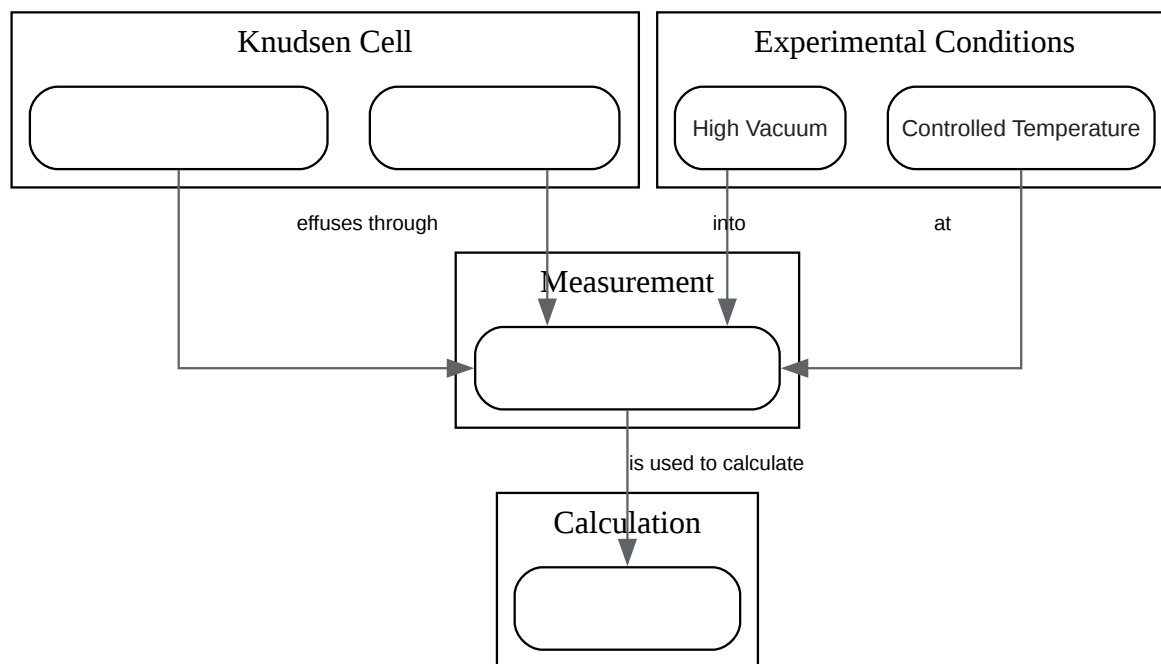
- **Sample Preparation:** A sample of Apiezon L grease is heated to the desired test temperature (e.g., 50°C or 100°C) until it is completely molten and free of air bubbles.

- **Viscometer Selection:** A calibrated glass capillary viscometer suitable for the expected viscosity range is selected.
- **Measurement:**
 - The viscometer is charged with the molten grease.
 - The charged viscometer is placed in a constant temperature bath until it reaches thermal equilibrium.
 - The time taken for the grease to flow between two marked points on the viscometer is accurately measured.^[5]
- **Calculation:** The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.

Vapor Pressure Measurement (Knudsen Effusion Method)

The Knudsen effusion method is a technique used to determine the vapor pressure of materials with low volatility.^{[24][25][26][27][28]}

Logical Relationship of Factors:



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Knudsen Effusion Method Principle

Methodology:

- **Sample Placement:** A small sample of Apiezon L grease is placed in a Knudsen cell, which is a container with a small, well-defined orifice.[24][26]
- **Vacuum and Temperature Control:** The cell is placed in a high-vacuum chamber and heated to a precise, constant temperature.[24][26]
- **Mass Loss Measurement:** As the grease molecules effuse through the orifice into the vacuum, the rate of mass loss of the cell is measured over time using a sensitive microbalance.[24][26]
- **Vapor Pressure Calculation:** The vapor pressure is calculated from the rate of mass loss, the area of the orifice, the temperature, and the molar mass of the substance using the Knudsen equation.[26]

Conclusion

While the shelf life of unopened Apiezon L grease is well-defined, the performance of the grease after the container has been opened is dependent on proper storage and handling to minimize the absorption of atmospheric volatiles. For critical applications, periodic verification of key properties such as vapor pressure, outgassing characteristics, and lubricity is recommended. The standardized experimental protocols outlined in this guide provide a framework for conducting such evaluations, ensuring the continued reliability of Apiezon L grease in demanding research and development environments.

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